

chemical structure and hydroxyl groups of glycerol

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An In-depth Technical Guide on the Chemical Structure and Hydroxyl Groups of Glycerol

Introduction

Glycerol, systematically named propane-1,2,3-triol, is a simple polyol compound that serves as a fundamental backbone in all lipids known as triglycerides.[1][2][3] Its chemical formula is C₃H₈O₃.[2][4][5][6][7] This colorless, odorless, and viscous liquid is characterized by its sweet taste and non-toxic nature.[2][8] The presence of three hydrophilic hydroxyl groups attached to a three-carbon backbone makes glycerol highly soluble in water and hygroscopic, meaning it readily absorbs moisture from the air.[1][5][9] These properties make it an invaluable component in a vast array of applications, including pharmaceuticals, cosmetics, and the food industry.[2][10] For researchers and drug development professionals, a deep understanding of glycerol's structure and the distinct properties of its hydroxyl groups is crucial for its application as a solvent, humectant, and chemical intermediate.[4][10]

Chemical Structure of Glycerol

Glycerol consists of a three-carbon chain where each carbon atom is covalently bonded to a hydroxyl (-OH) group.[5][9] The carbon atoms are sp³ hybridized, leading to a tetrahedral geometry around each carbon.[9][11] This results in approximate bond angles of 109.5 degrees throughout the carbon backbone and for the C-O-H bonds.[11][12][13] The molecule is achiral but prochiral, meaning it can be converted to a chiral molecule in a single step, which is a significant consideration in stereospecific reactions.[1]



Quantitative Structural and Physicochemical Data

The key quantitative parameters defining the structure and properties of glycerol are summarized in the table below.

Parameter	Value	Reference(s)
IUPAC Name	Propane-1,2,3-triol	[1][6][8]
Molecular Formula	C ₃ H ₈ O ₃	[2][4][14]
Molecular Weight	92.09 g/mol	[4][5][14]
C-O Bond Length (approx.)	142 pm	[12]
O-H Bond Length (approx.)	97 pm	[12]
Bond Angles (approx.)	109.5°	[11][12]
pKa (Primary -OH)	~14.4	[15]
pKa (Secondary -OH)	~15.1	[15]
Density	1.261 g/cm ³	[5][9]
Boiling Point	290 °C (decomposes)	[4][5][9]
Melting Point	17.8 - 18.07 °C	[5][9]

The Hydroxyl Groups of Glycerol

Glycerol is a triol, containing three hydroxyl groups.[1][16] These functional groups are central to its chemical behavior and physical properties. The classification and reactivity of these groups are not identical, which is a critical aspect for chemical synthesis and drug formulation.

Classification of Hydroxyl Groups

The glycerol molecule contains two primary (-CH₂OH) alcoholic groups and one secondary (-CHOH) alcoholic group.[17][18]

Primary Hydroxyl Groups: Located at the terminal C1 and C3 positions.







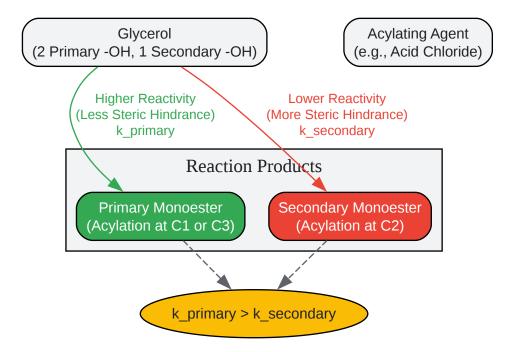
• Secondary Hydroxyl Group: Located at the central C2 position.

Caption: Chemical structure of glycerol highlighting its two primary and one secondary hydroxyl groups.

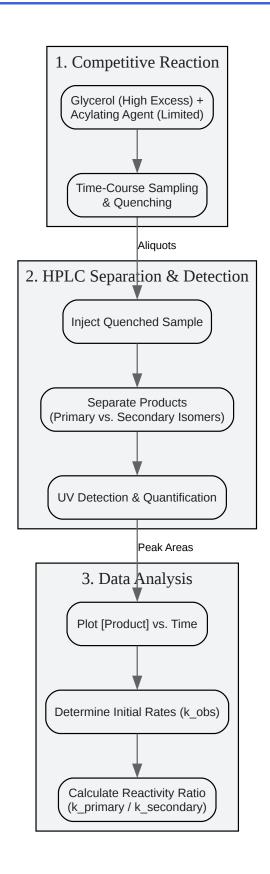
Differential Reactivity

The two terminal primary hydroxyl groups are chemically more reactive than the internal secondary hydroxyl group. [17][18] This difference is primarily attributed to reduced steric hindrance at the terminal positions compared to the central carbon. [19] Kinetic studies have shown that the primary hydroxyl groups can be approximately four times more reactive than the secondary one in reactions such as esterification with isocyanates. [20] This differential reactivity allows for selective chemical modifications of the glycerol molecule, which is a key strategy in the synthesis of specialized polymers and pharmaceutical intermediates.









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